

An In-Depth Technical Guide to the Physicochemical Properties of 5-Hydroxynicotinohydrazide

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Compound of Interest

Compound Name: 5-Hydroxynicotinohydrazide

CAS No.: 112193-39-2

Cat. No.: B038908

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For Researchers, Scientists, and Drug Development Professionals

Abstract

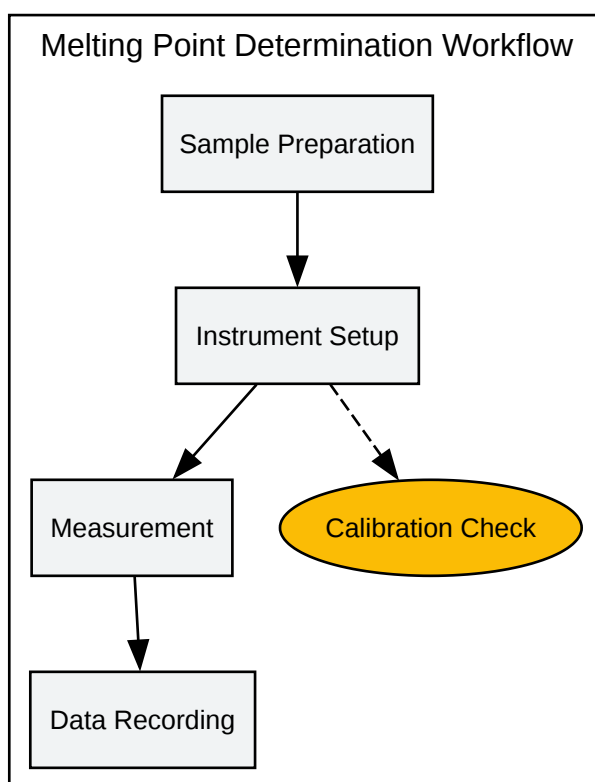
5-Hydroxynicotinohydrazide is a heterocyclic organic compound incorporating a pyridine ring, a hydroxyl group, and a hydrazide functional group. This unique combination of functionalities suggests its potential as a versatile building block in medicinal chemistry and materials science. A thorough understanding of its physicochemical properties is paramount for its effective utilization in research and development. This guide provides a comprehensive overview of the known and predicted physicochemical characteristics of **5-**

Hydroxynicotinohydrazide, outlines standard experimental methodologies for their determination, and discusses the implications of these properties for its potential applications. While specific experimental data for this compound is not extensively available in peer-reviewed literature, this document synthesizes information from established chemical principles and general laboratory practices to offer a robust predictive and methodological resource.

Molecular Structure and Basic Properties

5-Hydroxynicotinohydrazide possesses a core structure derived from nicotinic acid, a form of vitamin B3. The presence of the hydroxyl group at the 5-position and the hydrazide moiety at the 3-position of the pyridine ring are key determinants of its chemical behavior.

Chemical Structure:



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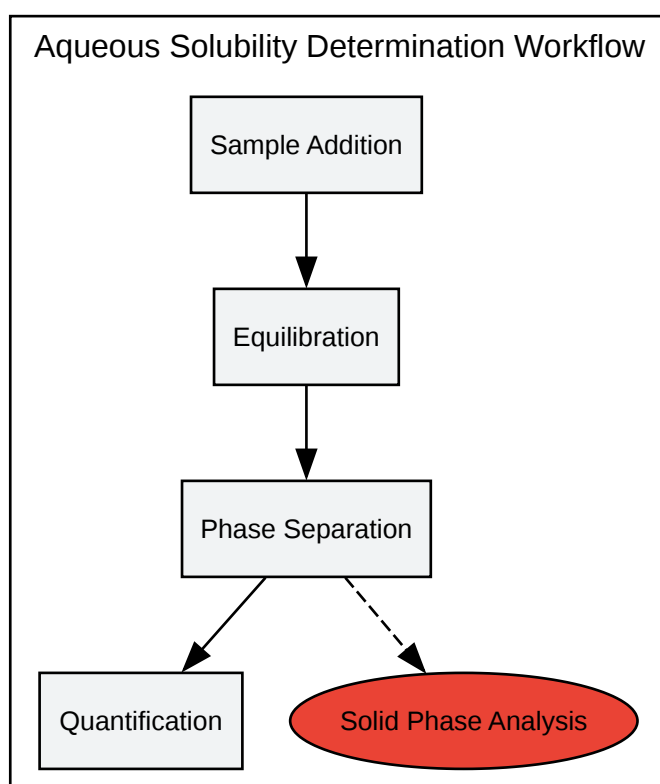
Caption: Workflow for Melting Point Determination.

Determination of Aqueous Solubility

Causality: Aqueous solubility is a critical parameter for drug candidates as it directly influences their absorption and bioavailability.

Methodology (Shake-Flask Method):

- Sample Preparation: An excess amount of **5-Hydroxynicotinohydrazide** is added to a known volume of purified water (or a relevant buffer solution) in a sealed container.
- Equilibration: The mixture is agitated (e.g., on a shaker) at a constant temperature (e.g., 25 °C or 37 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: The undissolved solid is separated from the saturated solution by centrifugation and/or filtration.
- Quantification: The concentration of **5-Hydroxynicotinohydrazide** in the clear supernatant is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- Validation: The solid residue should be analyzed (e.g., by DSC or XRPD) to ensure no phase transformation occurred during the experiment.



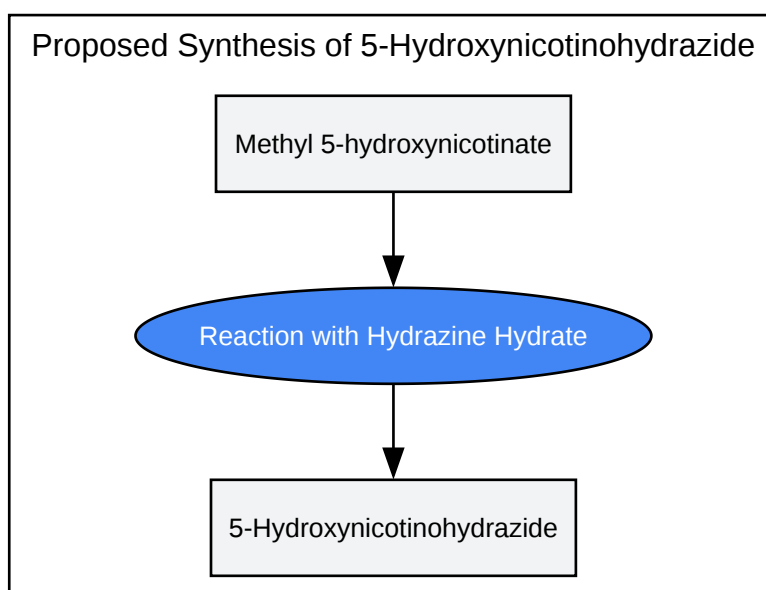
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Caption: Workflow for Aqueous Solubility Determination.

Synthesis Overview

While a detailed, validated synthesis protocol for **5-Hydroxynicotinohydrazide** is not readily available in the public domain, a plausible synthetic route can be proposed based on standard organic chemistry transformations. A common method for the preparation of hydrazides involves the reaction of an ester with hydrazine hydrate.

Proposed Synthetic Pathway:



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Caption: A plausible synthetic route to **5-Hydroxynicotinohydrazide**.

Potential Applications

The structural motifs within **5-Hydroxynicotinohydrazide** suggest several potential areas of application:

- **Medicinal Chemistry:** The hydrazide moiety is a common pharmacophore in various drugs. The pyridine ring is also a privileged scaffold in drug discovery. The presence of a hydroxyl group offers a site for further chemical modification.

- Coordination Chemistry: The nitrogen and oxygen atoms can act as ligands for metal ions, making it a candidate for the synthesis of coordination polymers and metal-organic frameworks (MOFs).
- Material Science: The ability to form extensive hydrogen bonding networks could be exploited in the design of supramolecular assemblies and functional materials.

Conclusion

5-Hydroxynicotinohydrazide is a compound with significant potential in various scientific disciplines. This guide has provided a comprehensive overview of its structural features and predicted physicochemical properties. While specific experimental data remains to be published, the presented information, grounded in fundamental chemical principles, offers a valuable resource for researchers. The outlined experimental protocols provide a clear path for the future characterization of this and similar molecules, ensuring scientific rigor and reproducibility.

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